

2-Chloro-5-(dichloromethyl)pyridine molecular structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-(dichloromethyl)pyridine

CAS No.: 72637-18-4

Cat. No.: B1297100

[Get Quote](#)

An In-Depth Technical Guide to the Molecular Structure and Applications of 2-Chloro-5-(chloromethyl)pyridine

Foreword

This technical guide is intended for researchers, scientists, and professionals in the fields of drug development and agrochemical synthesis. It provides a comprehensive overview of the molecular structure, properties, synthesis, and applications of 2-Chloro-5-(chloromethyl)pyridine (CCMP), a pivotal intermediate in modern chemistry. This document moves beyond a simple recitation of facts to offer insights into the practical application and theoretical underpinnings of this versatile molecule.

Introduction and Strategic Importance

2-Chloro-5-(chloromethyl)pyridine, with the CAS Number 70258-18-3, is a halogenated pyridine derivative of significant industrial importance.^{[1][2]} Its strategic value lies in its bifunctional nature: the chlorinated pyridine ring and the reactive chloromethyl group. This unique arrangement makes it a highly sought-after building block for the synthesis of a wide range of

bioactive molecules, most notably the neonicotinoid class of insecticides.[3] Understanding the nuanced details of its molecular structure is paramount to appreciating its reactivity and unlocking its full potential in synthetic chemistry.

Molecular Structure and Physicochemical Properties

The molecular formula of 2-Chloro-5-(chloromethyl)pyridine is $C_6H_5Cl_2N$, and it has a molecular weight of 162.01 g/mol .[1] The molecule consists of a pyridine ring substituted with a chlorine atom at the 2-position and a chloromethyl group at the 5-position.

Physicochemical Data

A summary of the key physicochemical properties of 2-Chloro-5-(chloromethyl)pyridine is presented in the table below.

Property	Value	Source
IUPAC Name	2-chloro-5-(chloromethyl)pyridine	PubChem[1]
CAS Number	70258-18-3	PubChem[1]
Molecular Formula	$C_6H_5Cl_2N$	PubChem[1]
Molecular Weight	162.01 g/mol	PubChem[1]
Appearance	White or colorless to light yellow powder or solid	TCI[2]
Melting Point	38.0 to 41.0 °C	TCI[2]
Boiling Point	267.08°C (estimated)	ChemicalBook
Density	1.4411 g/cm ³ (estimated)	ChemicalBook
Solubility	Insoluble in water; soluble in DMSO and methanol	ChemicalBook

Crystallographic Analysis

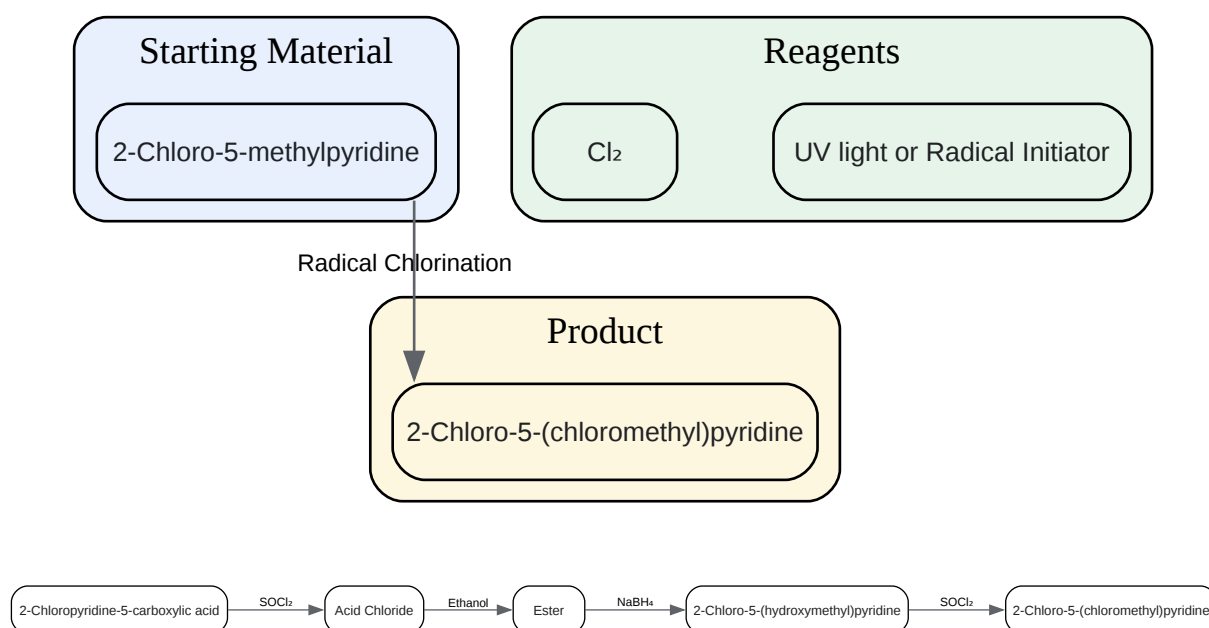
X-ray crystallographic studies have revealed that the 2-Chloro-5-(chloromethyl)pyridine molecule is nearly planar. The pyridine ring, along with the chlorine atom at the 2-position and the carbon atom of the chloromethyl group, lie almost in the same plane. This planarity influences the intermolecular interactions in the solid state, which are characterized by C-H...N hydrogen bonds, leading to the formation of dimers. This structural insight is crucial for understanding its solid-state behavior and reactivity.

Synthesis Methodologies: A Comparative Overview

The synthesis of 2-Chloro-5-(chloromethyl)pyridine can be achieved through several routes, each with its own advantages and disadvantages in terms of yield, cost, and environmental impact. The choice of a particular synthetic pathway is often dictated by the availability of starting materials and the desired scale of production.

Chlorination of 2-Chloro-5-methylpyridine

A common industrial method involves the radical chlorination of 2-chloro-5-methylpyridine. This reaction is typically initiated by UV light or a radical initiator.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 2-Chloro-5-(chloromethyl)pyridine | C₆H₅Cl₂N | CID 155479 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-5-(chloromethyl)pyridine | 70258-18-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 2-Chloro-5-(chloromethyl)pyridine | 70258-18-3 [chemicalbook.com]
- To cite this document: BenchChem. [2-Chloro-5-(dichloromethyl)pyridine molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1297100/docs#2-chloro-5-dichloromethyl-pyridine-molecular-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)